

Personal protective equipment for handling 2-Isopropoxyethanol

Author: BenchChem Technical Support Team. Date: December 2025



Essential Guide to Handling 2-Isopropoxyethanol

This guide provides immediate safety, operational, and disposal protocols for the handling of **2-Isopropoxyethanol** (also known as Isopropyl Cellosolve®) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Exposure Limits

2-Isopropoxyethanol is a colorless, flammable liquid with a mild odor.[1] It poses several health and safety risks that require stringent control measures. The primary hazards and occupational exposure limits are summarized below.

Table 1: Summary of Hazards for **2-Isopropoxyethanol**



Hazard Classification	Description	
Flammability	Flammable liquid and vapor (Class IC Flammable Liquid).[1][2] Vapors can travel to an ignition source and flash back.[2]	
Acute Toxicity	Harmful if inhaled or in contact with skin.[2][3]	
Eye Irritation	Causes serious eye irritation.[2][3]	
Skin Irritation	May cause skin irritation. Prolonged contact can lead to dermatitis.[2]	
Target Organs	Affects the eyes, skin, respiratory system, and blood.[1] Animal studies indicate potential for anemia and pulmonary edema.[1]	

Table 2: Occupational Exposure Limits

Organization	Limit (Time-Weighted Average, TWA)	Notes
ACGIH (TLV)	25 ppm	Skin notation indicates the potential for significant contribution to overall exposure by the cutaneous route.[2][4]
NIOSH (REL)	5 ppm	
OSHA (PEL)	25 ppm (Vacated)	This limit was vacated and is not legally enforceable but provides a valuable reference. [2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to prevent exposure. All PPE should be inspected before use and removed immediately if contaminated.



Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Purpose
Eye & Face Protection	Safety goggles with side protection, meeting ANSI Z87.1 or EN 166 standards.[5] A face shield may be required for splash hazards.	To protect eyes from splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile).	To prevent skin contact. Note: No specific glove material has universal resistance. Always consult the glove manufacturer's chemical resistance guide for breakthrough times and degradation data. Discard and replace gloves immediately after contamination.[6]
Body Protection	Chemically resistant lab coat or coveralls.	To protect skin and personal clothing from splashes and spills.[1]
Respiratory Protection	Not typically required when work is conducted in a certified chemical fume hood or with adequate local exhaust ventilation.[7] If ventilation is inadequate or for emergency response, a NIOSH-approved respirator is necessary.	To prevent inhalation of harmful vapors.
Footwear	Closed-toe shoes made of a non-porous material.	To protect feet from spills.

Operational Plan: Step-by-Step Handling Protocol



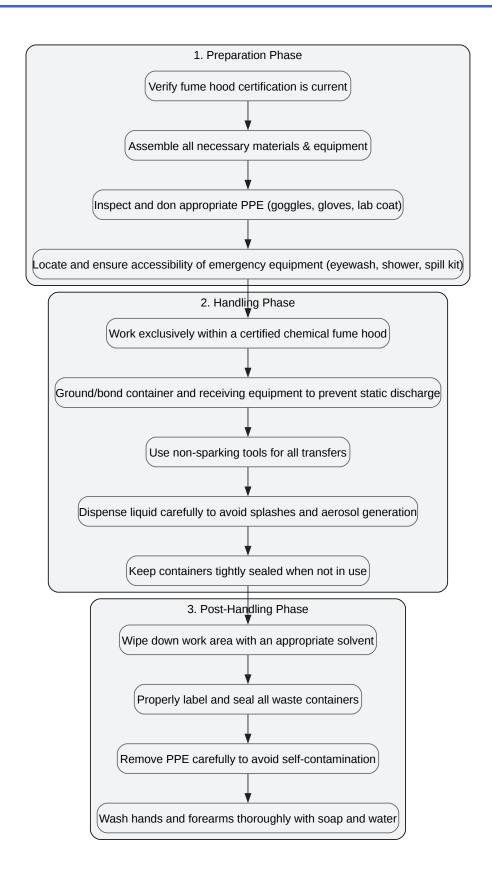
Safety Operating Guide

Check Availability & Pricing

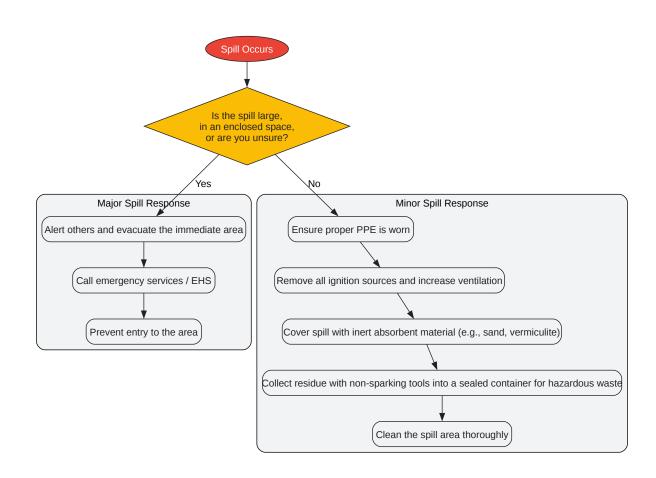
This protocol outlines the standard operating procedure for the safe handling of **2- Isopropoxyethanol**.

Experimental Workflow: Safe Handling of **2-Isopropoxyethanol**









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CDC NIOSH Pocket Guide to Chemical Hazards 2-Isopropoxyethanol [cdc.gov]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 2-ISOPROPOXYETHANOL Safety Data Sheet [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. safety.fsu.edu [safety.fsu.edu]
- 7. csueastbay.edu [csueastbay.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Isopropoxyethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094787#personal-protective-equipment-for-handling-2-isopropoxyethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com